

Introduction: The Strategic Importance of trans-2-Bromo-1-indanol

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Compound of Interest

Compound Name: *trans-2-Bromo-1-indanol*

CAS No.: 10368-44-2

Cat. No.: B1268501

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trans-2-Bromo-1-indanol is a halogenated indanol derivative that serves as a pivotal intermediate in advanced organic synthesis.^[1] Its rigid bicyclic framework and strategically placed functional groups—a hydroxyl and a bromine atom in a specific trans stereochemical arrangement—make it a highly valuable building block, particularly in the pharmaceutical industry.^[1] While seemingly a simple molecule, its true utility lies in the precise three-dimensional orientation of its reactive centers. This guide provides an in-depth exploration of its chemical properties, synthesis, reactivity, and critical applications, with a focus on its role in the development of life-saving therapeutics. The primary significance of this compound is its function as a key precursor in the synthesis of (1S,2R)-cis-1-amino-2-indanol, a chiral building block for the HIV protease inhibitor Indinavir (Crixivan®).^{[2][3][4]}

Core Physicochemical Properties

The physical and chemical characteristics of a compound dictate its handling, storage, and reactivity. **trans-2-Bromo-1-indanol** is a stable, crystalline solid at room temperature. Its properties are summarized below.

Property	Value	Source(s)
CAS Number	10368-44-2	[5]
Molecular Formula	C ₉ H ₉ BrO	[5][6]
Molecular Weight	213.07 g/mol	[5][6]
Appearance	Crystals, White to off-white crystalline powder	
Melting Point	130-131 °C (lit.)	
SMILES	O[C@@H]1Cc2ccccc12	
InChI Key	RTESDSDXFLYAKZ-IUCAKERBSA-N	
Solubility	Sparingly soluble in water	
Storage Class	11 - Combustible Solids	

Spectroscopic Profile: A Molecular Fingerprint

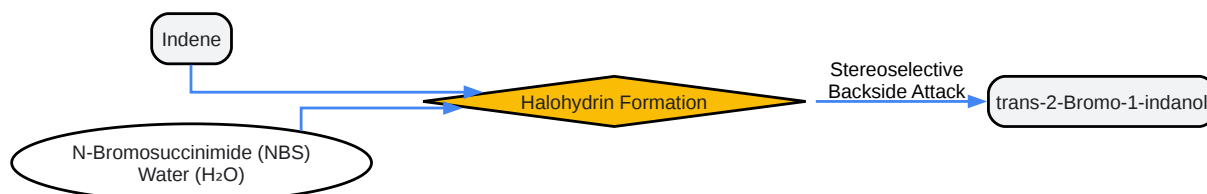
Characterization of **trans-2-Bromo-1-indanol** is unequivocally established through spectroscopic methods. These techniques provide a detailed view of the molecule's structure, confirming its identity and purity.

Technique	Key Features and Observed Data	Source(s)
^1H NMR	Spectra available for confirmation of proton environments.	[7] [8]
^{13}C NMR	Spectra available for confirmation of carbon skeleton.	[9]
FTIR	Spectra available, typically showing characteristic O-H and C-Br stretching bands.	[6] [10]
Mass Spec (GC-MS)	Molecular ion peaks expected at m/z 212 and 214 due to bromine isotopes ($^{79}\text{Br}/^{81}\text{Br}$).	[6]

Synthesis and Stereochemical Control

The synthesis of **trans-2-Bromo-1-indanol** is a classic example of stereoselective addition to an alkene. The most common and efficient laboratory-scale synthesis starts from indene.

Causality of the Synthetic Choice: This method is preferred due to the low cost of the starting material (indene) and the high diastereoselectivity of the reaction. The reaction is a halohydrin formation, where the stereochemical outcome is dictated by the formation of a cyclic bromonium ion intermediate. The subsequent nucleophilic attack by water occurs from the face opposite to the bulky bromonium ion, resulting exclusively in the trans product. This inherent mechanistic control is crucial for producing the desired stereoisomer for subsequent synthetic steps.



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Caption: Synthetic workflow for **trans-2-Bromo-1-indanol**.

Experimental Protocol: Synthesis from Indene

This protocol is a self-validating system. The identity and purity of the final product are confirmed by comparing its melting point to the literature value and through spectroscopic analysis.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve indene in a suitable solvent mixture, such as acetone and water. Cool the flask in an ice bath to 0-5 °C.
- **Reagent Addition:** Slowly add N-bromosuccinimide (NBS) portion-wise to the stirred solution. The use of NBS is critical as it provides a slow, controlled source of electrophilic bromine (Br⁺), minimizing side reactions.
- **Reaction Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC). The disappearance of the indene spot indicates the reaction is complete.
- **Workup:** Once the reaction is complete, quench any remaining NBS with a saturated solution of sodium thiosulfate. Remove the organic solvent under reduced pressure.
- **Extraction:** Extract the aqueous residue with a suitable organic solvent, such as ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification & Validation:** Remove the solvent via rotary evaporation. The crude product can be purified by recrystallization from a solvent system like toluene or hexanes/ethyl acetate.

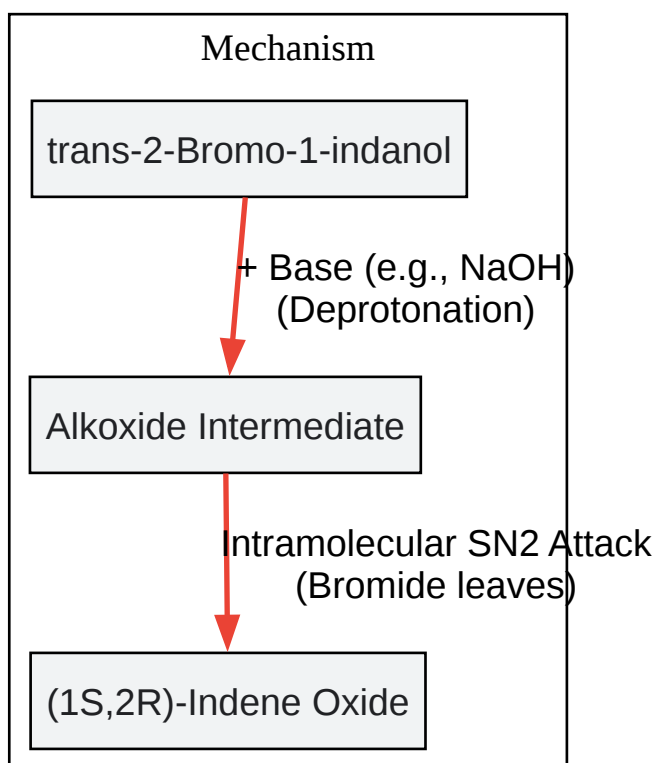
The final product should be a white crystalline solid. Validate the product by measuring its melting point (expected: 130-131 °C) and acquiring NMR spectra to confirm the structure.

Key Reactions and Synthetic Utility

The chemical reactivity of **trans-2-Bromo-1-indanol** is dominated by the interplay between the hydroxyl and bromo substituents. The bromine atom is an excellent leaving group, facilitating nucleophilic substitution, while the adjacent hydroxyl group can be deprotonated to form an epoxide.^[1]

Mechanism: Epoxide Formation

A cornerstone reaction is its conversion to indene oxide upon treatment with a base (e.g., sodium hydroxide). This is an intramolecular Williamson ether synthesis. The base deprotonates the hydroxyl group, and the resulting alkoxide performs an intramolecular S_N2 attack, displacing the bromide. This reaction is highly efficient due to the favorable trans arrangement of the reacting groups, which allows for the necessary backside attack.



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Caption: Mechanism of indene oxide formation.

Application in Drug Development: The Path to Indinavir

The most prominent application of **trans-2-Bromo-1-indanol** is as a key intermediate in the synthesis of the HIV protease inhibitor, Indinavir.[2][3] The synthesis of the drug's crucial chiral core, (1S,2R)-cis-1-amino-2-indanol, relies on the stereochemistry established in the bromohydrin.[4] The synthetic pathway involves converting the trans-bromohydrin to the corresponding chiral epoxide, which is then opened by a nitrogen nucleophile (like ammonia or an azide) to yield the desired aminoindanol with a cis stereorelationship.[11][12]



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